

A Comparative Analysis of Mazdutide and Liraglutide on Glycemic Control

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Mazdutide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed, objective comparison of **Mazdutide** and Liraglutide, focusing on their efficacy in glycemic control. The information presented is supported by experimental data from clinical trials to assist in research and development endeavors.

Introduction

Mazdutide is a novel dual agonist for the glucagon-like peptide-1 receptor (GLP-1R) and the glucagon receptor (GCGR), positioning it as a next-generation therapeutic for type 2 diabetes (T2D) and obesity.[1][2] Liraglutide, a well-established glucagon-like peptide-1 receptor agonist (GLP-1 RA), has been a cornerstone in the management of T2D for several years.[3][4] This guide delves into a comparative analysis of their mechanisms of action, clinical efficacy in glycemic control, and the experimental protocols of key studies.

Mechanism of Action

Mazdutide: A Dual Agonist Approach

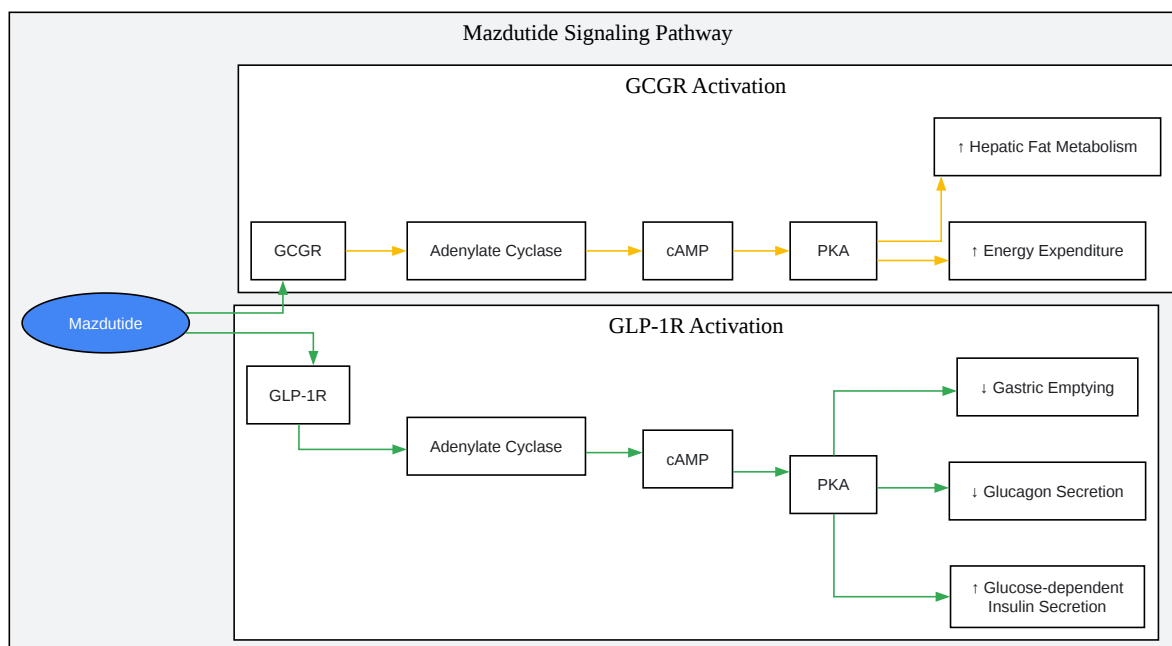
Mazdutide exerts its effects by activating both GLP-1 and glucagon receptors.[5][6] This dual agonism leads to a synergistic effect on metabolism. The GLP-1R activation enhances glucose-dependent insulin secretion, suppresses glucagon release, and slows gastric emptying.[7] Concurrently, GCGR activation is thought to increase energy expenditure and improve hepatic fat metabolism.[8][9] This combined action targets multiple pathways involved in glucose homeostasis and weight management.[1][6]

Liraglutide: A GLP-1 Receptor Agonist

Liraglutide's mechanism is centered on its function as a GLP-1 receptor agonist.[3][4] It mimics the action of endogenous GLP-1, a hormone that plays a crucial role in glucose regulation.[10] By binding to and activating GLP-1 receptors, primarily on pancreatic beta cells, liraglutide stimulates insulin secretion in a glucose-dependent manner.[3][11] It also suppresses the secretion of glucagon, slows gastric emptying, and promotes satiety by acting on appetite centers in the brain.[10]

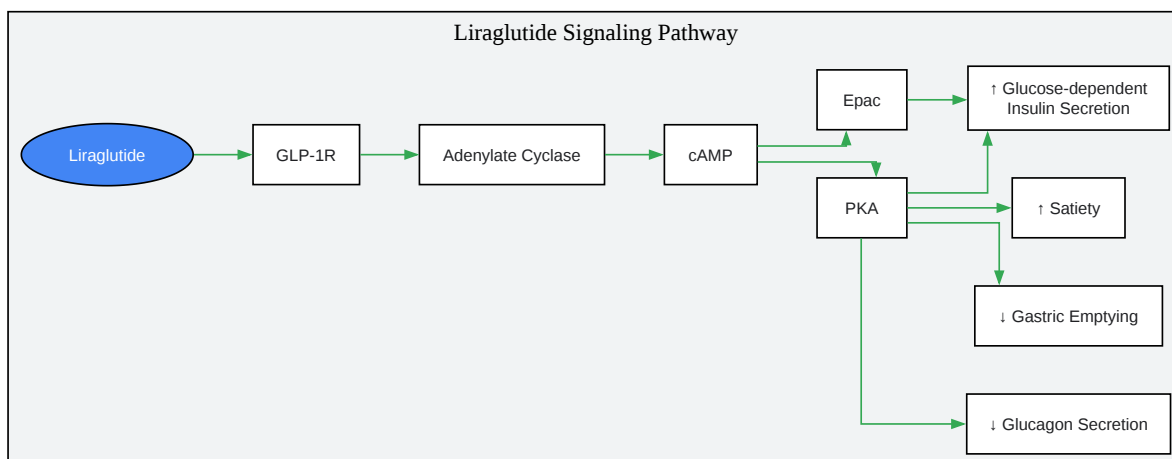
Signaling Pathways

The signaling cascades initiated by **Mazdutide** and Liraglutide are pivotal to their therapeutic effects. Below are diagrams illustrating these pathways.



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Mazdutide's dual activation of GLP-1R and GCGR pathways.



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Liraglutide's activation of the GLP-1R pathway.

Clinical Efficacy on Glycemic Control

Clinical trials have demonstrated the efficacy of both **Mazdutide** and Liraglutide in improving glycemic control, primarily measured by the reduction in glycated hemoglobin (HbA1c).

Mazdutide Clinical Trial Data

The DREAMS-1 and DREAMS-2 Phase 3 clinical trials have provided significant data on **Mazdutide's** efficacy.

Trial	Treatment Arms	Duration	Baseline HbA1c	Mean HbA1c Reduction	Comparator HbA1c Reduction
DREAMS-1	Mazdutide 4 mg	24 weeks	8.24%	-1.57%	Placebo: -0.14% [12] [13]
Mazdutide 6 mg	24 weeks	8.24%	-2.15%	Placebo: -0.14% [12] [13]	
DREAMS-2	Mazdutide 4 mg	28 weeks	Not Specified	-1.69%	Dulaglutide 1.5 mg: -1.36% [14]
Mazdutide 6 mg	28 weeks	Not Specified	-1.73%	Dulaglutide 1.5 mg: -1.36% [14]	

In the DREAMS-2 study, both 4 mg and 6 mg doses of **mazdutide** demonstrated superiority over dulaglutide in reducing HbA1c levels after 28 weeks of treatment.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Liraglutide Clinical Trial and Real-World Data

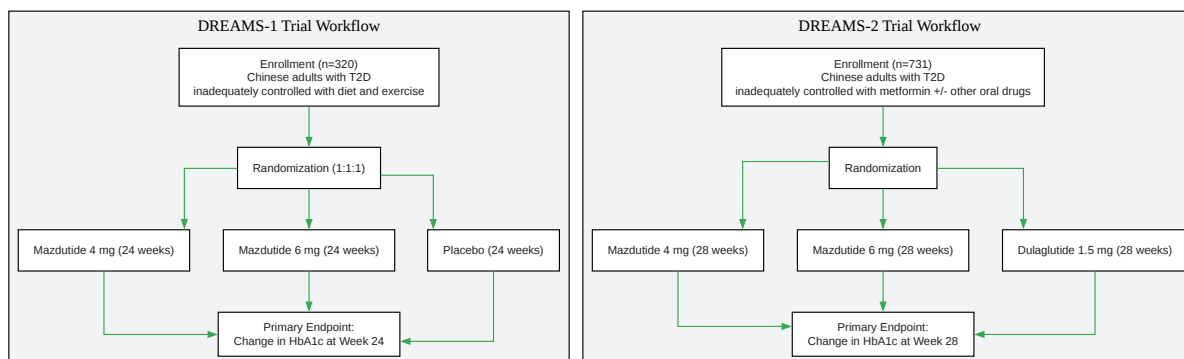
Liraglutide has been extensively studied in numerous clinical trials and real-world settings.

Study Type	Treatment	Duration	Baseline HbA1c Range	Mean HbA1c Reduction Range
Phase III Trials (LEAD program)	Liraglutide (monotherapy or combination)	26 weeks	Not Specified	-0.8% to -1.5% (compared to placebo or active comparator)[18]
Real-World Studies	Liraglutide	6 months	7.5% - 9.8%	-0.9% to -2.2% [19]
LEADER Trial	Liraglutide	36 months	Not Specified	-0.40% (estimated treatment difference vs. placebo)[20]

A systematic review of real-world studies showed that liraglutide therapy led to a mean HbA1c change from baseline of -0.6% to -2.26%.[19] The LEADER cardiovascular outcomes trial also demonstrated a greater reduction in HbA1c with liraglutide compared to placebo.[20]

Experimental Protocols

Mazdutide: DREAMS-1 and DREAMS-2 Trials



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Simplified workflows for the DREAMS-1 and DREAMS-2 trials.

- DREAMS-1: This was a randomized, double-blind, placebo-controlled Phase 3 trial in 320 Chinese adults with T2D inadequately controlled by diet and exercise alone.[13] Participants were randomized to receive **mazdutide** 4 mg, 6 mg, or placebo for 24 weeks.[13] The primary endpoint was the change in HbA1c from baseline at week 24.[13]
- DREAMS-2: This multicenter, randomized, Phase 3 study enrolled 731 Chinese patients with T2D with inadequate glycemic control on metformin alone or in combination with other oral medications.[15][16] Participants were assigned to receive either 4.0 mg or 6.0 mg of **mazdutide** or 1.5 mg of dulaglutide for 28 weeks.[15][16] The primary endpoint was the change in HbA1c levels from baseline to week 28.[15]

Liraglutide: LEADER Trial

- LEADER: This was a multicenter, randomized, double-blind, placebo-controlled cardiovascular outcomes trial. It included 9,340 patients with T2D and high cardiovascular risk. Patients were randomized to receive either liraglutide (up to 1.8 mg daily) or placebo, in addition to standard care. Glycated hemoglobin (HbA1c) was measured at randomization, and at months 3, 6, and every 6 months thereafter.[20]

Conclusion

Both **Mazdutide** and Liraglutide are effective in improving glycemic control in patients with type 2 diabetes. **Mazdutide**, with its dual GLP-1R and GCGR agonist activity, has demonstrated superior HbA1c reduction compared to both placebo and an active comparator, dulaglutide, in recent Phase 3 trials. Liraglutide has a long-standing record of efficacy and safety, with extensive data from a large clinical trial program and real-world use. The choice between these agents may depend on various factors, including the desired level of glycemic control, the need for weight reduction, and the patient's overall metabolic profile. Further head-to-head comparative studies will be valuable in delineating the specific advantages of each therapeutic.

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References

- 1. Mazdutide, a dual agonist targeting GLP-1R and GCGR, mitigates diabetes-associated cognitive dysfunction: mechanistic insights from multi-omics analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. China clears mazdutide as first dual GCG/GLP-1RA for weight loss | BioWorld [bioworld.com]
- 3. Liraglutide - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Liraglutide - Wikipedia [en.wikipedia.org]
- 5. tydes.is [tydes.is]
- 6. What is the therapeutic class of Mazdutide? [synapse.patsnap.com]

- 7. The latest phase II clinical research by Innovent Biologics on Mazdutide, a GLP-1R/GCGR dual agonist, has been released, showing significant weight loss effects [synapse.patsnap.com]
- 8. Significant Glycemic Control and Weight Loss: Innovent Announces Phase 2 Study of Mazdutide (IBI362) in Chinese Patients with Type 2 Diabetes Met Primary Endpoint [prnewswire.com]
- 9. The glucagon receptor (GCGR) : A Key Target in Glucose Metabolism - DIMA Biotechnology [dimabio.com]
- 10. What is the mechanism of Liraglutide? [synapse.patsnap.com]
- 11. What is the mechanism of action of Liraglutide? [synapse.patsnap.com]
- 12. Innovent Announces Successful Phase 3 Trial Results for Mazdutide in China [clival.com]
- 13. biopharmaboardroom.com [biopharmaboardroom.com]
- 14. EASD 2024: Innovent shows off mazdutide's efficacy in diabetes and obesity [clinicaltrialsarena.com]
- 15. Mazdutide Beats Dulaglutide in Phase 3 Diabetes Trial [synapse.patsnap.com]
- 16. fiercebiotech.com [fiercebiotech.com]
- 17. firstwordpharma.com [firstwordpharma.com]
- 18. Improvement in glycated haemoglobin evaluated by baseline body mass index: a meta-analysis of the liraglutide phase III clinical trial programme - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Clinical Effectiveness of Liraglutide in Type 2 Diabetes Treatment in the Real-World Setting: A Systematic Literature Review - PMC [pmc.ncbi.nlm.nih.gov]
- 20. cdr.lib.unc.edu [cdr.lib.unc.edu]
- To cite this document: BenchChem. [A Comparative Analysis of Mazdutide and Liraglutide on Glycemic Control]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15498200#a-comparative-analysis-of-mazdutide-and-liraglutide-on-glycemic-control]

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